

Personal protective equipment for handling Elimusertib-d3

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Compound of Interest

Compound Name: *Elimusertib-d3*

Cat. No.: *B15618933*

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Essential Safety and Handling Guide for Elimusertib-d3

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **Elimusertib-d3**, a deuterated form of Elimusertib. Elimusertib is a potent and selective ATR (Ataxia Telangiectasia and Rad3-related) inhibitor with anti-tumor activity.[1][2] Adherence to these guidelines is essential to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Elimusertib-d3** to minimize exposure and ensure personal safety. Elimusertib, the parent compound, is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[3]

PPE Category	Item	Specification
Hand Protection	Protective gloves	Chemically resistant (e.g., nitrile)
Eye Protection	Safety goggles	With side-shields
Skin and Body Protection	Impervious clothing	Laboratory coat or gown
Respiratory Protection	Suitable respirator	Use in a well-ventilated area or under a fume hood. If dusts are generated, a respirator is necessary.

Operational Plan for Handling

Engineering Controls:

- Work in a well-ventilated area.
- The use of a chemical fume hood is recommended, especially when handling the solid form to avoid dust formation.
- Ensure an accessible safety shower and eyewash station are nearby.[\[3\]](#)[\[4\]](#)

General Handling Precautions:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.

- For long-term storage of stock solutions, -80°C is recommended for up to 6 months, and -20°C for up to 1 month.[1]

Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[3]
- Skin Contact: Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention.[3]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Seek medical attention.[3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[3]

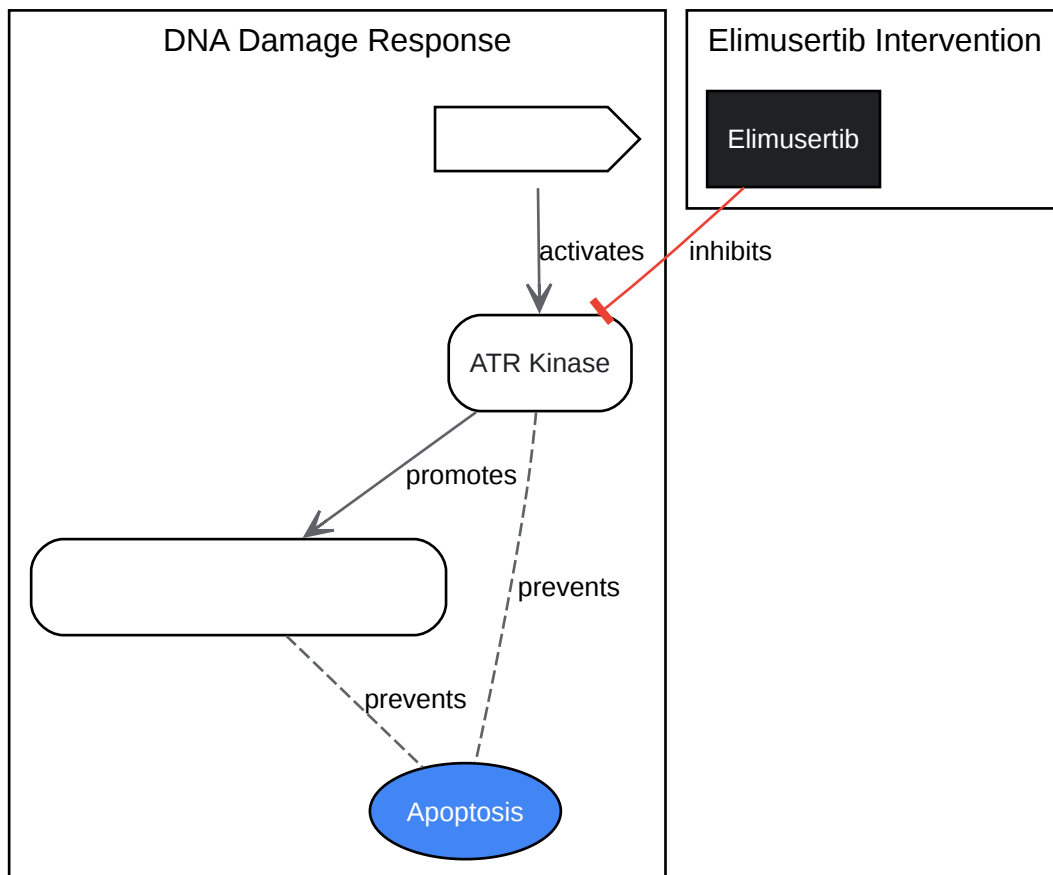
Disposal Plan

- Dispose of waste product and contaminated materials in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains, water courses, or the soil.[3][4]
- Contaminated packaging should be disposed of as unused product.

Elimusertib Signaling Pathway

Elimusertib is a potent inhibitor of the ATR kinase. ATR is a key regulator of the DNA damage response (DDR) pathway, which is activated by single-stranded DNA breaks. By inhibiting ATR, Elimusertib prevents the downstream signaling that leads to cell cycle arrest and DNA repair, ultimately leading to apoptosis in cancer cells with existing DNA damage repair deficiencies.

Elimusertib Mechanism of Action



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Caption: Elimusertib inhibits the ATR kinase, a key component of the DNA damage response pathway.

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